

# The Genesis of Phillipsite in Deep-Sea Sediments: A Geochemical Perspective

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Phillipsite*

Cat. No.: B083940

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the origin, formation mechanisms, and physicochemical properties of **phillipsite**, a common zeolite mineral found in deep-sea sediments. While primarily a subject of geochemical and oceanographic research, the unique crystalline structure and ion-exchange capabilities of zeolites like **phillipsite** offer potential, though underexplored, applications in fields such as catalysis and adsorption, which may be of peripheral interest to the drug development industry for applications in drug delivery or formulation.

## Executive Summary

**Phillipsite** is an authigenic zeolite mineral, meaning it forms *in situ* within deep-sea sediments through the low-temperature alteration of volcanic material.<sup>[1][2][3][4][5][6]</sup> Its formation is a slow process, taking place over hundreds of thousands to millions of years, and is predominantly associated with the alteration of basaltic glass.<sup>[1]</sup> This guide will delve into the geochemical pathways of **phillipsite** formation, its chemical and physical characteristics, and the experimental methods used to study this deep-sea mineral.

## Origin and Formation of Phillipsite in Deep-Sea Sediments

The genesis of **phillipsite** in the marine environment is intrinsically linked to volcanic activity and the subsequent chemical reactions that occur on the seafloor over geological timescales.

## Precursor Materials: The Volcanic Contribution

The primary precursor for the formation of **phillipsite** in deep-sea sediments is volcanic glass, particularly basaltic glass, which is a major component of the oceanic crust.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) When molten lava from submarine volcanic eruptions comes into contact with cold seawater, it quenches rapidly, forming an amorphous, glassy material. This basaltic glass is thermodynamically unstable in the deep-sea environment and undergoes a process of alteration known as palagonitization.[\[4\]](#)[\[5\]](#) During palagonitization, the glass hydrates and begins to break down, releasing key chemical constituents into the surrounding pore waters.

## The Geochemical Environment of Formation

**Phillipsite** crystallization is favored in specific deep-sea environments characterized by:

- Slow Sedimentation Rates: **Phillipsite** is most abundant in areas with low rates of sediment accumulation, such as pelagic red clays, calcareous oozes, and siliceous oozes.[\[1\]](#)[\[2\]](#)[\[9\]](#)[\[11\]](#) Slow sedimentation allows for prolonged interaction between the volcanic glass and seawater, providing sufficient time for the chemical reactions leading to **phillipsite** formation to proceed.
- Shallow Burial Depths: The formation of **phillipsite** typically occurs near the sediment-water interface or at shallow burial depths within the sediment column.[\[1\]](#)[\[9\]](#)
- Pore Water Chemistry: The interstitial pore waters in these sediments become enriched in silica, alumina, and alkali metals (potassium and sodium) from the dissolution of volcanic glass. These elements are the fundamental building blocks for the aluminosilicate framework of **phillipsite**.

## Authigenic Crystallization Pathway

The formation of **phillipsite** is an authigenic process, occurring directly within the sediment. The dissolved constituents from the altered volcanic glass reach a state of supersaturation in the pore water, leading to the nucleation and subsequent growth of **phillipsite** crystals. This

process is a type of diagenesis, which refers to the physical and chemical changes that occur in sediments after their initial deposition.

The general chemical reaction can be conceptualized as:

Volcanic Glass + Seawater → Dissolved Si, Al, K, Na + other ions → **Phillipsite**

The estimated growth periods for **phillipsite** crystals range from 150,000 to over a million years, with some evidence suggesting continuous growth for as long as 10 million years.[\[1\]](#)

## Physicochemical Properties and Data

### Chemical Composition

**Phillipsite** is a hydrated potassium, calcium, and aluminum silicate with a general chemical formula of  $(\text{Ca},\text{Na}_2,\text{K}_2)_3\text{Al}_6\text{Si}_{10}\text{O}_{32} \cdot 12\text{H}_2\text{O}$ .[\[11\]](#) The specific composition of **phillipsite** found in deep-sea sediments can vary, but it is typically enriched in potassium and sodium.[\[1\]](#) The Si/Al ratio in deep-sea **phillipsite** generally ranges from 2.44 to 2.79.[\[12\]](#) The composition is also influenced by the chemistry of the parent volcanic rock.[\[1\]](#)[\[6\]](#)

Property	Value	Reference
Chemical Formula	$(\text{Ca},\text{Na}_2,\text{K}_2)_3\text{Al}_6\text{Si}_{10}\text{O}_{32} \cdot 12\text{H}_2\text{O}$	<a href="#">[11]</a>
Si/Al Ratio	2.44 - 2.79	<a href="#">[12]</a>
Dominant Cations	$\text{K}^+$ , $\text{Na}^+$	<a href="#">[1]</a>
Barium Oxide (BaO) Content	0.00 - 0.73 wt%	<a href="#">[12]</a>

## Crystallography and Physical Properties

**Phillipsite** crystallizes in the monoclinic system, often forming complex cruciform twins.[\[11\]](#) The crystals are typically small, ranging in size from 2 to 400 micrometers.[\[1\]](#)

Property	Value	Reference
Crystal System	Monoclinic	<a href="#">[11]</a>
Crystal Habit	Prismatic twins or twinned clusters	<a href="#">[1]</a>
Mohs Hardness	4.5	<a href="#">[11]</a>
Specific Gravity	2.2	<a href="#">[11]</a>
Mean Refractive Index	1.477 - 1.486	<a href="#">[12]</a>

## Associated Minerals and Diagenetic Relationships

**Phillipsite** in deep-sea sediments is often found in association with a suite of other authigenic and detrital minerals.

## Common Mineral Associations

The most common minerals found alongside **phillipsite** include:

- Clinoptilolite: Another common authigenic zeolite in deep-sea sediments.[\[1\]](#) Some research suggests that **phillipsite** may be a metastable phase that can transform into the more thermodynamically stable clinoptilolite over geological time with increased burial depth and temperature.[\[7\]](#)
- Smectite Clays: These are a group of clay minerals that are also common alteration products of volcanic glass.[\[1\]](#)
- Iron and Manganese Oxides/Hydroxides: These are frequently found as coatings on other minerals or as micronodules within the sediment.[\[1\]](#)
- Barite: This mineral is occasionally found in association with **phillipsite**.[\[1\]](#)

## Phillipsite-Clinoptilolite Relationship

The relationship between **phillipsite** and clinoptilolite provides insights into the diagenetic evolution of deep-sea sediments. **Phillipsite** tends to form more readily and at shallower

depths, while clinoptilolite formation is favored in environments with higher silica activity, often associated with the dissolution of biogenic silica (e.g., from radiolarians).[\[2\]](#)

## Experimental Protocols for the Study of Phillipsite

The investigation of **phillipsite** in deep-sea sediments employs a range of analytical techniques to determine its structure, composition, and formation environment.

### Mineral Identification and Structural Analysis

- X-Ray Diffraction (XRD): This is the primary technique used for the identification of **phillipsite** and other crystalline minerals in sediment samples.[\[1\]](#) The sample is powdered and irradiated with X-rays, and the resulting diffraction pattern is unique to the crystal structure of the minerals present.

### Morphological and Compositional Analysis

- Scanning Electron Microscopy (SEM): SEM is used to visualize the morphology and texture of **phillipsite** crystals and their relationship with other sediment components at high magnification.[\[13\]](#)[\[14\]](#)
- Energy-Dispersive X-ray Spectroscopy (EDS/EDX): Often coupled with SEM, EDS allows for the semi-quantitative elemental analysis of individual **phillipsite** crystals or other mineral grains.[\[13\]](#)[\[14\]](#)
- Transmission Electron Microscopy (TEM): TEM provides even higher resolution imaging of the crystal structure and can be used to identify very fine-grained associated minerals.[\[13\]](#)[\[14\]](#)
- Electron Probe Microanalysis (EPMA): This technique provides precise, quantitative chemical analyses of small spots on a mineral grain, allowing for the detailed characterization of compositional variations within and between **phillipsite** crystals.

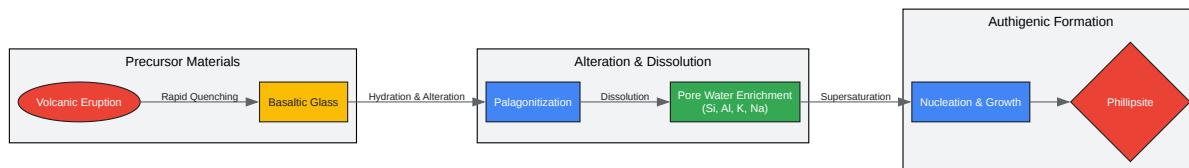
### Hydrothermal Synthesis Experiments

- Laboratory Synthesis: To better understand the formation conditions of **phillipsite**, researchers conduct hydrothermal synthesis experiments.[\[15\]](#)[\[16\]](#)[\[17\]](#) These experiments typically involve reacting a starting material, such as volcanic ash or synthetic gels of

appropriate composition, with alkaline solutions at elevated temperatures and pressures in a sealed reaction vessel. The products are then analyzed using XRD and SEM to identify the synthesized minerals and determine the optimal conditions for **phillipsite** crystallization.

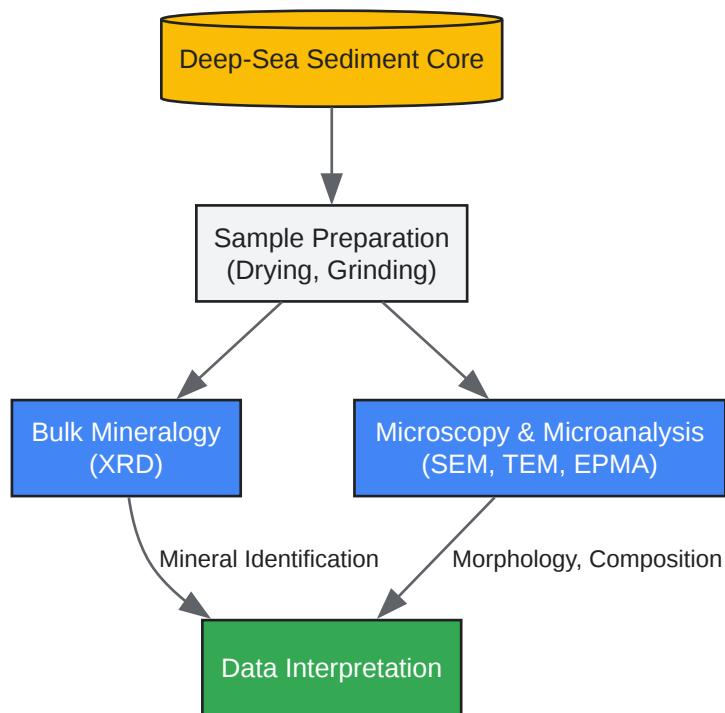
## Visualizing Phillipsite Formation and Analysis

The following diagrams illustrate the key pathways and workflows related to the study of **phillipsite** in deep-sea sediments.



[Click to download full resolution via product page](#)

Caption: A diagram illustrating the formation pathway of **phillipsite** from volcanic precursors.

[Click to download full resolution via product page](#)

Caption: A simplified workflow for the analysis of **phillipsite** in deep-sea sediment samples.

## Conclusion

The origin of **phillipsite** in deep-sea sediments is a testament to the slow, yet powerful, geochemical processes that shape the marine environment. Its formation from the alteration of volcanic glass highlights the significant role of volcanism in controlling the mineralogy of the seafloor. While the direct applications of deep-sea **phillipsite** in drug development are not established, a thorough understanding of its formation and properties contributes to the broader field of material science. The unique porous structure of zeolites, in general, continues to inspire research into their potential use as molecular sieves, catalysts, and platforms for controlled release, areas of science that can, and do, intersect with the pharmaceutical industry. Further research into the specific properties of marine-formed **phillipsite** may yet uncover novel applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. iza-online.org [iza-online.org]
- 2. Oceanic minerals: Their origin, nature of their environment, and significance - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. download.garuda.kemdikbud.go.id [download.garuda.kemdikbud.go.id]
- 5. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 6. ALEX STREKEISEN-Phillipsite- [alexstrekeisen.it]
- 7. deepseadrilling.org [deepseadrilling.org]
- 8. researchgate.net [researchgate.net]
- 9. deepseadrilling.org [deepseadrilling.org]
- 10. Proc. IODP, 330, Site U1372 [publications.iodp.org]
- 11. Phillipsite - Wikipedia [en.wikipedia.org]
- 12. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 13. researchgate.net [researchgate.net]
- 14. 2024.sci-hub.st [2024.sci-hub.st]
- 15. redalyc.org [redalyc.org]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Genesis of Phillipsite in Deep-Sea Sediments: A Geochemical Perspective]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b083940#phillipsite-in-deep-sea-sediments-origin>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)